

Essential Guide to the Proper Disposal of 2-(3-Aminophenyl)benzoic Acid

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Compound of Interest

Compound Name: 2-(3-Aminophenyl)benzoic acid

Cat. No.: B112901

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and regulatory compliance. This guide provides a detailed protocol for the safe disposal of **2-(3-Aminophenyl)benzoic acid**, ensuring the protection of personnel and the environment.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is critical to handle **2-(3-Aminophenyl)benzoic acid** with appropriate personal protective equipment (PPE). While a specific Safety Data Sheet (SDS) for this compound is not readily available, data from structurally similar compounds such as aminobenzoic acids and benzoic acid suggest the following precautions:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Use chemically resistant gloves (e.g., nitrile or neoprene) and a lab coat.
- **Respiratory Protection:** In case of dust formation, use a NIOSH-approved respirator.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a chemical fume hood.

Step-by-Step Disposal Protocol

The disposal of **2-(3-Aminophenyl)benzoic acid** must adhere to all federal, state, and local regulations. Do not dispose of this chemical down the drain or in general waste.

- Waste Identification and Segregation:
 - Clearly label all waste containing **2-(3-Aminophenyl)benzoic acid**.
 - Segregate this waste from other laboratory waste streams to prevent unintentional reactions.
- Container Selection and Labeling:
 - Use a dedicated, leak-proof, and sealable container for the collection of the waste.
 - The container must be chemically compatible with the compound.
 - Label the container with "Hazardous Waste," the full chemical name "**2-(3-Aminophenyl)benzoic acid**," and the CAS Number (67856-54-6). Note the date when the waste was first added.
- Waste Accumulation and Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area.
 - The storage area should be cool and dry, away from incompatible materials such as strong oxidizing agents.
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the EHS department or contractor with accurate information about the waste's composition and quantity.
- Record Keeping:
 - Maintain a detailed log of the accumulated hazardous waste, including the chemical name, quantity, and the date of disposal.

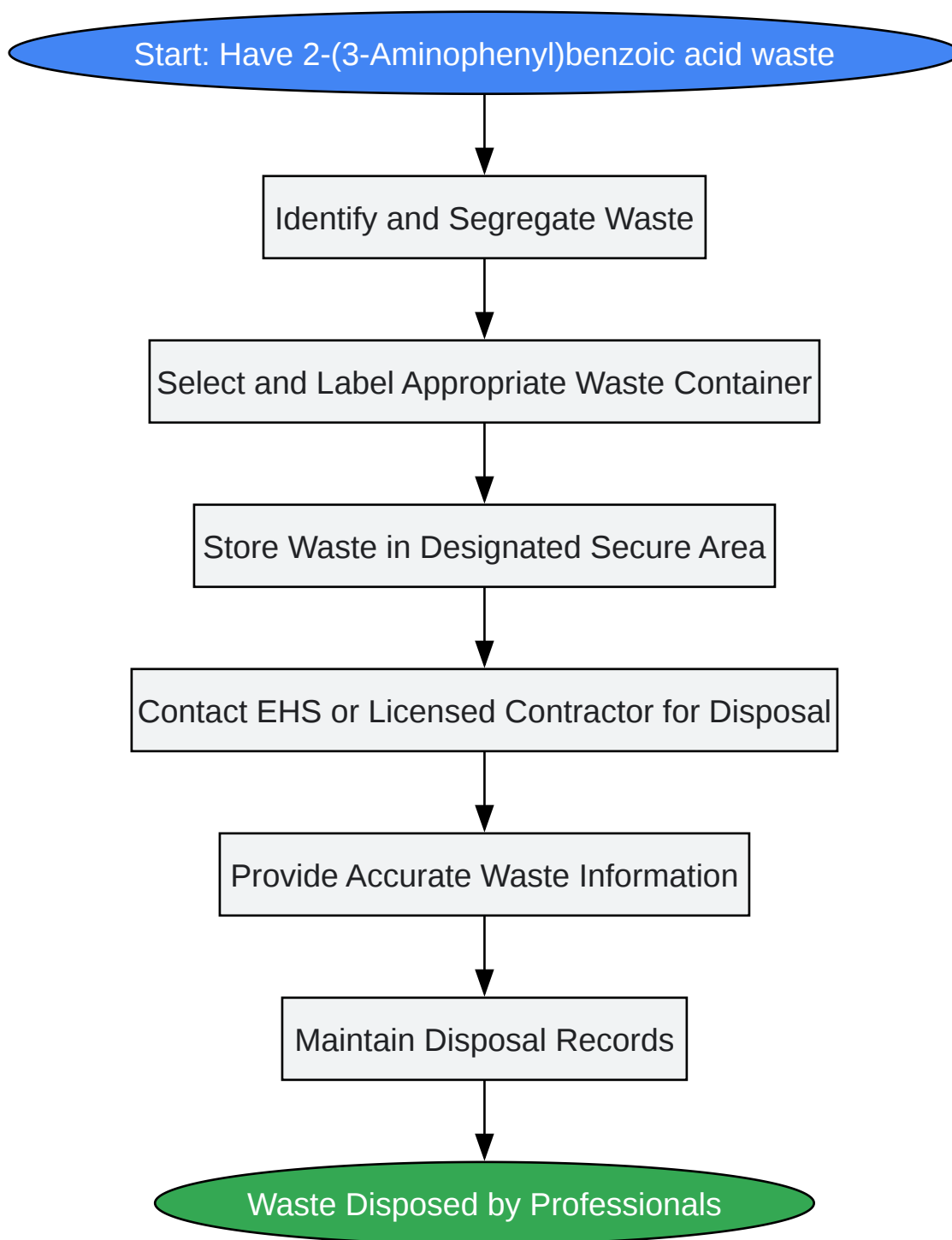
Quantitative Data Summary

The following table summarizes key data points for aminobenzoic acid derivatives, which can be used as a reference for handling and disposal.

Parameter	Information	Source
CAS Number	67856-54-6	-
Molecular Formula	C ₁₃ H ₁₁ NO ₂	-
Hazard Classifications (Anticipated)	Skin Irritant, Eye Irritant, May cause respiratory irritation, Harmful if swallowed	(--INVALID-LINK----INVALID-LINK--
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	(--INVALID-LINK----INVALID-LINK--

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-(3-Aminophenyl)benzoic acid**.



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Caption: Disposal workflow for **2-(3-Aminophenyl)benzoic acid**.

- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of 2-(3-Aminophenyl)benzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b112901#2-3-aminophenyl-benzoic-acid-proper-disposal-procedures>]

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